

Application Notes and Protocols for WR99210 in Cell Culture

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Compound of Interest

Compound Name:	WR99210
CAS No.:	30711-93-4; 30737-44-1; 47326-86-3
Cat. No.:	B15612203

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These application notes provide detailed protocols for the use of **WR99210**, a potent dihydrofolate reductase (DHFR) inhibitor, in cell culture. The primary application highlighted is its use as a selection agent for in vitro cultures of *Plasmodium falciparum* parasites genetically modified to express the human DHFR gene. Additionally, protocols for assessing the antiparasitic activity of compounds using **WR99210** as a control are detailed.

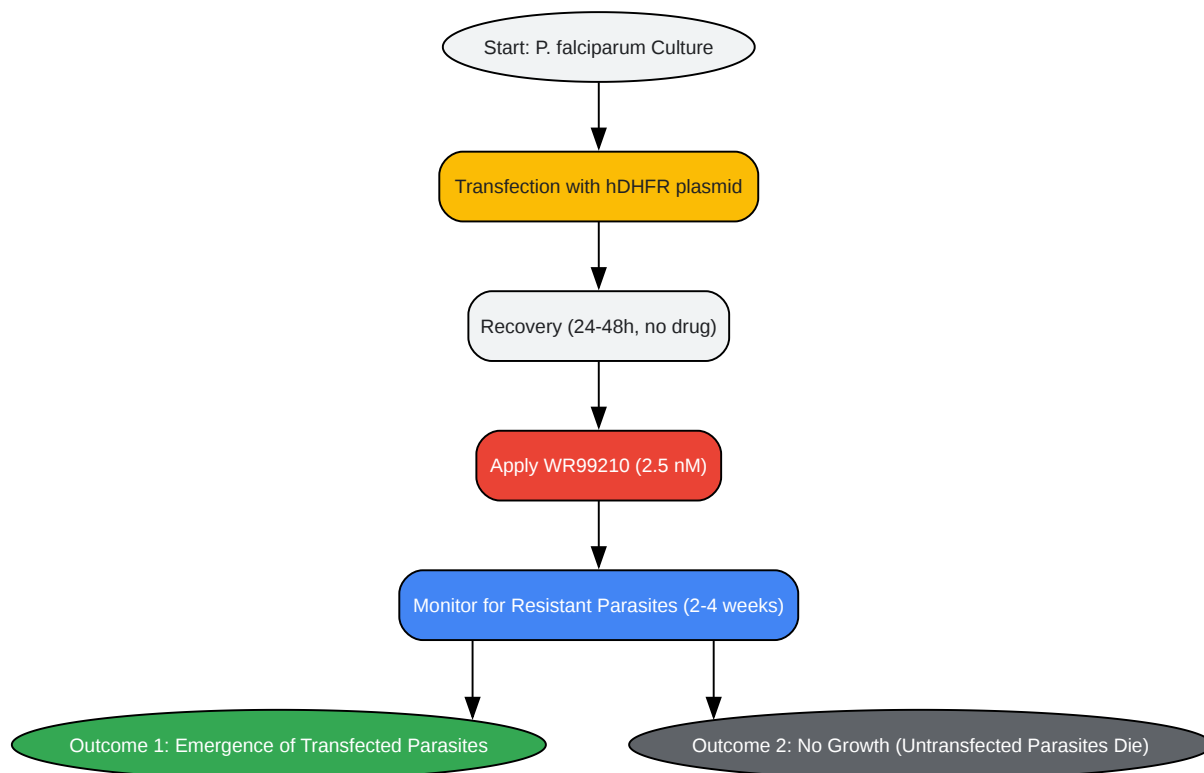
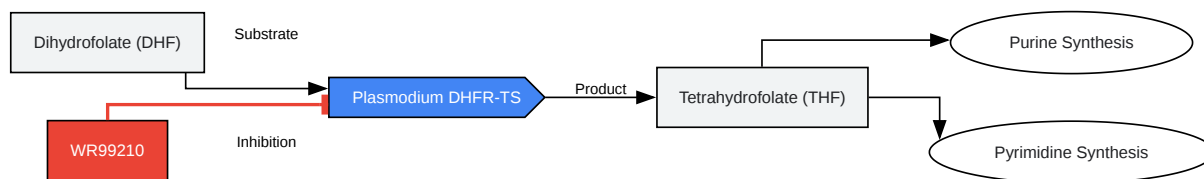
Mechanism of Action

WR99210 is a dihydrotriazine antifolate compound that acts as a slow, tight-binding inhibitor of the dihydrofolate reductase (DHFR) domain of the bifunctional dihydrofolate reductase-thymidylate synthase (DHFR-TS) enzyme in *Plasmodium* species.[1] This inhibition blocks the conversion of dihydrofolate to tetrahydrofolate, a crucial step in the synthesis of pyrimidines and purines, thereby halting DNA synthesis and parasite replication.[1] Notably, **WR99210** exhibits high selectivity for the parasite's DHFR enzyme over the human ortholog, making it an

effective tool for selecting transfected parasites that express the human dhfr gene as a selectable marker.[1][2][3]

Signaling and Metabolic Pathway

The following diagram illustrates the folate metabolic pathway and the inhibitory action of **WR99210**.



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References

- [1. Regioisomerization of Antimalarial Drug WR99210 Explains the Inactivity of a Commercial Stock - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Transformation with human dihydrofolate reductase renders malaria parasites insensitive to WR99210 but does not affect the intrinsic activity of proguanil - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. pnas.org \[pnas.org\]](#)
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